

A Technical Guide to the Solubility of Amyl Laurate in Organic Solvents

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Compound of Interest

Compound Name: *Amyl laurate*

Cat. No.: *B1219667*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the solubility of **amyl laurate** (also known as **isoamyl laurate** or pentyl dodecanoate) in various organic solvents. This information is critical for the formulation of pharmaceuticals, cosmetics, and other industrial products where **amyl laurate** is used as an emollient, solvent, or flavoring agent.

Core Topic: Solubility Characteristics

Amyl laurate is an ester characterized by its oily nature and a faint, fatty odor. Its molecular structure, featuring a long hydrocarbon chain from lauric acid and a moderately sized alkyl group from isoamyl alcohol, dictates its solubility behavior. Generally, it is readily soluble in a wide range of organic solvents but is practically insoluble in water.^{[1][2][3][4][5][6]} This lipophilic nature is a key consideration in its application.

Quantitative Solubility Data

The following table summarizes the quantitative solubility of **isoamyl laurate** in several common organic solvents at 20°C. This data is essential for formulators needing to prepare solutions of specific concentrations.

Solvent	Molar Mass (g/mol)	Density (g/mL at 20°C)	Solubility of Isoamyl Laurate at 20°C (g/L)
Methanol	32.04	0.792	326.23[4]
Ethanol	46.07	0.789	520.7[4]
n-Propanol	60.10	0.803	505.09[4]
n-Butanol	74.12	0.810	550.45[4]
Acetone	58.08	0.791	703.46[4]
Ethyl Acetate	88.11	0.902	508.11[4]
Dichloromethane	84.93	1.33	144.94[4]
Acetonitrile	41.05	0.786	Data not available

Experimental Protocols

The determination of ester solubility in organic solvents is a fundamental experimental procedure. The following protocol outlines the widely accepted saturation shake-flask method, followed by an analytical procedure for concentration determination.

I. Saturation Shake-Flask Method for Solubility Determination

This method is considered the gold standard for determining thermodynamic solubility.[7]

1. Materials:

- **Amyl laurate** (high purity)
- Selected organic solvent (analytical grade)
- Erlenmeyer flasks with ground glass stoppers or screw caps
- Orbital shaker or magnetic stirrer with temperature control
- Syringe filters (Teflon or other solvent-compatible membrane)
- Volumetric flasks and pipettes
- Analytical balance

2. Procedure:

- Add an excess amount of **amyl laurate** to an Erlenmeyer flask. The excess solid is necessary to ensure that a saturated solution is formed.
- Add a known volume of the organic solvent to the flask.
- Tightly seal the flask to prevent solvent evaporation.
- Place the flask in an orbital shaker or on a magnetic stirrer in a temperature-controlled environment (e.g., 20°C).
- Agitate the mixture for a sufficient time to allow the system to reach equilibrium. A period of 24 to 72 hours is typically recommended.
- After the equilibration period, cease agitation and allow any undissolved **amyl laurate** to settle.
- Carefully withdraw a sample of the supernatant using a syringe.
- Immediately filter the sample through a syringe filter into a clean, dry vial to remove any undissolved microparticles. This step is crucial to prevent overestimation of solubility.
- Accurately dilute the filtered, saturated solution with the same organic solvent to a concentration suitable for the chosen analytical method.

II. Analytical Determination of Amyl Laurate Concentration by Saponification

Saponification is a classic and reliable method for quantifying esters. It involves the hydrolysis of the ester in the presence of a strong base.

1. Materials:

- Saturated solution of **amyl laurate** in the organic solvent
- Standardized ethanolic potassium hydroxide (KOH) solution (e.g., 0.5 M)
- Standardized hydrochloric acid (HCl) solution (e.g., 0.5 M)
- Phenolphthalein indicator solution
- Reflux condenser and heating mantle
- Burette, pipettes, and conical flasks

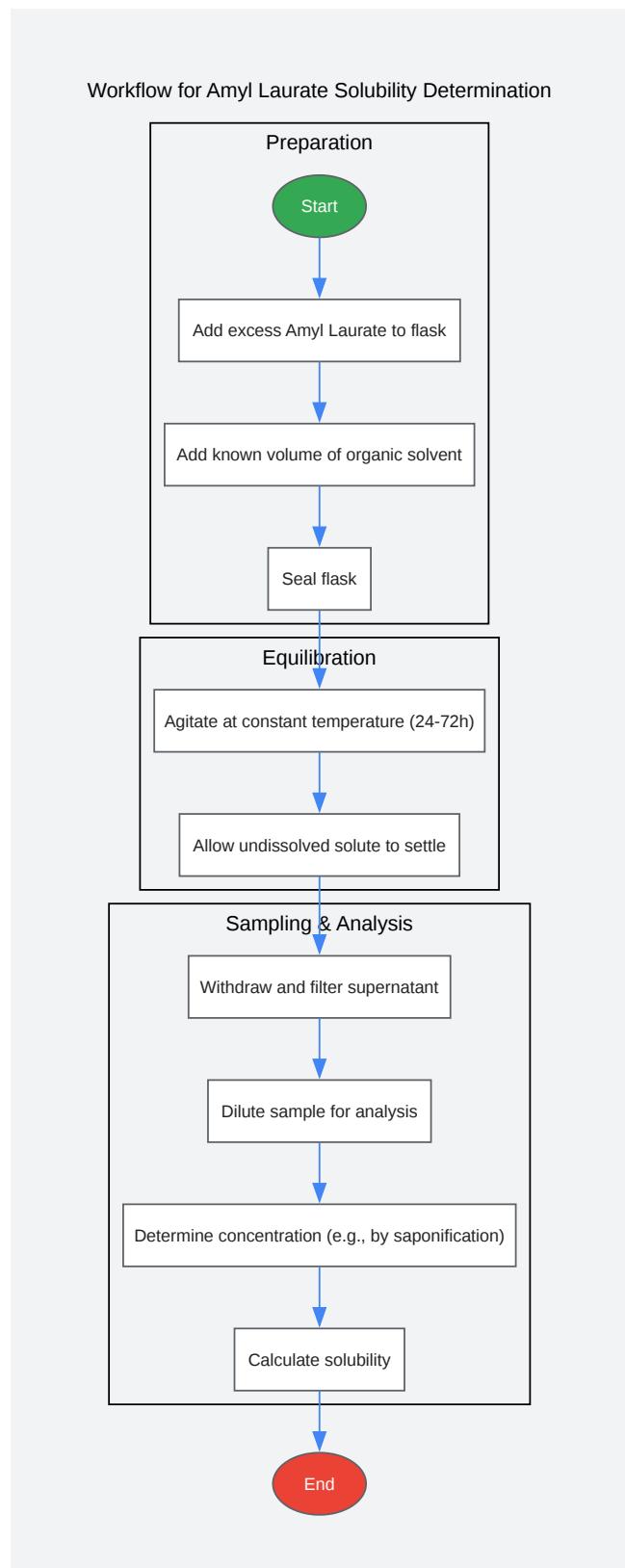
2. Procedure:

- Accurately pipette a known volume of the diluted saturated **amyl laurate** solution into a conical flask.
- Add a known excess volume of standardized ethanolic KOH solution to the flask.

- Attach a reflux condenser and heat the mixture in a heating mantle at a gentle boil for a specified period (e.g., 1 hour) to ensure complete saponification.
- Allow the solution to cool to room temperature.
- Add a few drops of phenolphthalein indicator.
- Titrate the excess (unreacted) KOH with the standardized HCl solution until the pink color disappears.
- Perform a blank titration using the same volume of ethanolic KOH solution but without the **amyl laurate** sample.
- The difference in the volume of HCl used for the sample and the blank corresponds to the amount of KOH that reacted with the **amyl laurate**. This allows for the calculation of the **amyl laurate** concentration in the saturated solution.

Visualization of Experimental Workflow

The following diagram illustrates the logical workflow for determining the solubility of **amyl laurate** in an organic solvent.



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